

An In-depth Technical Guide to 3,4-Diethylhexane (CAS: 19398-77-7)

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Compound of Interest

Compound Name: 3,4-Diethylhexane

Cat. No.: B099930

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Diethylhexane is a branched-chain alkane with the chemical formula C₁₀H₂₂.^[1] As a structural isomer of decane, its distinct molecular architecture imparts specific physical and chemical properties that are of interest in various chemical applications. This technical guide provides a comprehensive overview of the available scientific data on **3,4-diethylhexane**, focusing on its physicochemical properties, spectroscopic data, synthesis, and a critical assessment of the current knowledge regarding its biological and toxicological profile. This document is intended to serve as a foundational resource for professionals in research and drug development who may encounter or consider this molecule in their work.

Physicochemical Properties

The physicochemical properties of **3,4-diethylhexane** are summarized in the table below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Property	Value	Reference
CAS Number	19398-77-7	[1]
Molecular Formula	C10H22	[1]
Molecular Weight	142.28 g/mol	[1]
Appearance	Colorless liquid	[2]
Melting Point	-53.99 °C	[1]
Boiling Point	162 °C	[1]
Density	0.75 g/cm³	[1]
Refractive Index	1.4190-1.4210	[1]
Vapor Pressure	2.81 mmHg at 25°C	[1]
Flash Point	85.8°C	[1]
LogP	5.1	[3]

Spectroscopic Data

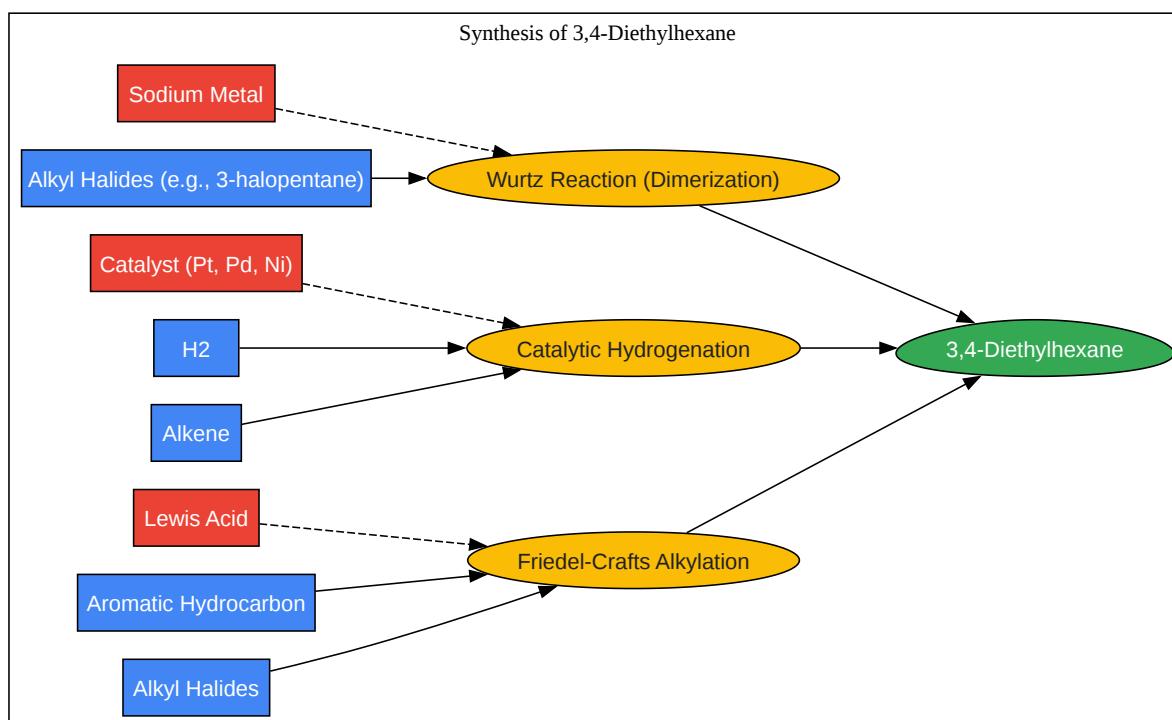
Spectroscopic data is essential for the identification and characterization of **3,4-diethylhexane**. The following table summarizes the available spectroscopic information.

Spectrum Type	Description	Reference
¹ H NMR	Data available in spectral databases.	[4]
¹³ C NMR	Data available in spectral databases.	[4]
Mass Spectrometry	GC-MS data available, providing fragmentation patterns for identification.	[4]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available.	[4]

Synthesis of 3,4-Diethylhexane

Several synthetic routes have been described for the preparation of **3,4-diethylhexane**. The primary methods include Friedel-Crafts alkylation, catalytic hydrogenation, and dimerization reactions.

General Synthetic Pathways



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Caption: General synthetic routes to **3,4-Diethylhexane**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **3,4-diethylhexane** are not readily available in the public domain. The following provides a general overview of the methodologies.

4.2.1. Friedel-Crafts Alkylation

This classic method involves the reaction of an aromatic hydrocarbon with an alkyl halide in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).^{[5][6][7][8][9]} The electrophilic substitution on the aromatic ring is followed by hydrogenation to yield the cycloalkane, which can then be opened to the corresponding alkane. However, this method is prone to carbocation rearrangements, which can lead to a mixture of isomeric products.^[8]

4.2.2. Catalytic Hydrogenation

Catalytic hydrogenation involves the addition of hydrogen across a double bond in an alkene precursor in the presence of a metal catalyst.^{[10][11]} Commonly used catalysts include platinum, palladium, or nickel.^[10] This method is generally efficient and avoids the rearrangement issues associated with Friedel-Crafts alkylation. The reaction typically proceeds via syn-addition of hydrogen atoms to the double bond.^[10]

4.2.3. Dimerization Reactions

The Wurtz reaction, a method for coupling two alkyl halides in the presence of sodium metal, can be employed to synthesize symmetrical alkanes like **3,4-diethylhexane**.^[1] A potential route would be the coupling of two molecules of a 3-halopentane.

Biological and Toxicological Profile

A critical aspect for the target audience of this guide is the biological activity and toxicological profile of **3,4-diethylhexane**. However, a thorough review of the scientific literature reveals a significant lack of specific data for this compound.

5.1. Biological Activity and Metabolic Pathways

There is currently no readily available information on the specific biological activities or metabolic pathways of **3,4-diethylhexane** in the scientific literature. For structurally similar branched-chain aliphatic hydrocarbons, metabolism is predicted to be initiated by cytochrome P450 (CYP) enzymes, leading to hydroxylated metabolites that can undergo further oxidation. [12] However, without specific studies on **3,4-diethylhexane**, its metabolic fate remains speculative.

5.2. Toxicology

Specific toxicological studies on **3,4-diethylhexane** are scarce.[2] The primary hazards associated with this compound are its flammability and the potential for aspiration to be fatal if swallowed and enters the airways.[4] For other branched alkanes, the main toxicological concerns are related to their effects on the central nervous system, respiratory tract, and skin upon significant exposure.[13] A "read-across" approach, using data from structurally similar compounds, is often employed to estimate the toxicological profile of such data-poor substances.[13]

Conclusion

3,4-Diethylhexane is a well-characterized compound in terms of its physicochemical and spectroscopic properties. General synthetic routes are also established, although detailed experimental protocols are not widely published. The most significant gap in the current knowledge base is the lack of data on its biological activity, metabolic fate, and toxicology. For researchers and professionals in drug development, this data gap is a critical consideration. Any application of **3,4-diethylhexane** in a biological context would necessitate a thorough investigation of its toxicological and metabolic profile. This guide summarizes the existing knowledge and highlights the areas where further research is urgently needed.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3,4-Diethylhexane (CAS: 19398-77-7)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b099930#3-4-diethylhexane-cas-number-19398-77-7\]](https://www.benchchem.com/product/b099930#3-4-diethylhexane-cas-number-19398-77-7)

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